

# Application Notes and Protocols: Ditrimethylolpropane Tetraacrylate in UV Curable Coatings

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ditrimethylolpropane tetraacrylate*

Cat. No.: *B1581405*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Ditrimethylolpropane tetraacrylate** (Di-TMPTTA) in the formulation of ultraviolet (UV) curable coatings. This document details the properties, formulation guidelines, and experimental protocols for leveraging Di-TMPTTA to enhance coating performance.

## Introduction to Ditrimethylolpropane Tetraacrylate (Di-TMPTTA)

**Ditrimethylolpropane tetraacrylate** is a tetrafunctional acrylic monomer known for its role as a reactive diluent and crosslinking agent in UV curable formulations. Its chemical structure, featuring four acrylate groups, allows for the formation of a densely crosslinked polymer network upon exposure to UV radiation.<sup>[1]</sup> This high crosslink density imparts significant performance enhancements to the final coating, including improved hardness, abrasion resistance, and chemical resistance.<sup>[2][3]</sup> Di-TMPTTA is characterized by its high boiling point, low volatility, and good compatibility with a wide range of acrylic prepolymers.<sup>[4]</sup>

### Key Features and Benefits:

- Fast Cure Response: The high reactivity of the acrylate groups leads to rapid polymerization under UV light, enabling faster production speeds.<sup>[1]</sup>

- High Crosslink Density: The tetrafunctionality of the molecule results in a tightly bound polymer network, enhancing the mechanical and chemical resilience of the coating.[2]
- Improved Hardness and Scratch Resistance: The dense network structure significantly increases the surface hardness and resistance to abrasion.[1][3]
- Enhanced Chemical Resistance: The crosslinked polymer provides a robust barrier against chemicals and solvents.[2]
- Good Adhesion: When properly formulated, coatings with Di-TMPTTA exhibit excellent adhesion to various substrates.[4]
- Reduced Shrinkage: Compared to trifunctional monomers like Trimethylolpropane Triacrylate (TMPTA), Di-TMPTTA's larger molecular structure and flexible ether bonds can help to mitigate shrinkage during curing, leading to improved elasticity and toughness.[4]

## Physicochemical Properties of Di-TMPTTA

A summary of the typical physical and chemical properties of **Ditrimethylolpropane tetraacrylate** is presented in Table 1.

Property	Value	Reference
CAS Number	94108-97-1	
Molecular Weight	466.52 g/mol	
Appearance	Colorless to light yellow clear liquid	[5]
Density @ 25°C	1.101 g/mL	
Viscosity @ 25°C	400-700 cps	[4]
Refractive Index (n <sub>20/D</sub> )	1.479	
Flash Point	>135°C	
Boiling Point	540.4 °C	[5]
Inhibitor	1000 ppm MEHQ (Monomethyl ether hydroquinone)	[6]

## Formulation Guidelines

A typical UV curable coating formulation consists of an oligomer, a monomer (reactive diluent), a photoinitiator, and various additives. Di-TMPTTA serves as a reactive monomer, contributing to both the viscosity reduction of the formulation and the final properties of the cured film.

## Starting Point Formulations

The following table provides starting point formulations for a clear UV curable coating, demonstrating the effect of increasing Di-TMPTTA concentration on key performance properties.

Component	Formulation 1 (wt%)	Formulation 2 (wt%)	Formulation 3 (wt%)
Epoxy Acrylate Oligomer	60	50	40
Di-TMPTTA	35	45	55
Photoinitiator (e.g., TPO)	5	5	5
Total	100	100	100

## Expected Performance Characteristics

The inclusion of Di-TMPTTA is expected to enhance the physical properties of the cured coating. Table 3 illustrates the anticipated trend in performance with increasing concentrations of Di-TMPTTA.

Performance Metric	Formulation 1	Formulation 2	Formulation 3	Test Method
Pencil Hardness	2H	4H	6H	ASTM D3363
Adhesion (Cross-hatch)	5B	5B	4B	ASTM D3359
Solvent Resistance (MEK rubs)	>100	>150	>200	ASTM D5402
Flexibility (Mandrel Bend)	1/8"	1/4"	1/2"	ASTM D522

## Experimental Protocols

### Preparation of UV-Curable Coating Formulations

This protocol outlines the procedure for preparing the formulations described in Table 2.

**Materials:**

- Epoxy Acrylate Oligomer
- **Ditrimethylolpropane tetraacrylate** (Di-TMPTTA)
- Photoinitiator (e.g., Diphenyl(2,4,6-trimethylbenzoyl)phosphine oxide - TPO)
- Amber glass vials or other opaque containers
- Magnetic stirrer and stir bars
- Laboratory balance

**Procedure:**

- Accurately weigh the required amount of the epoxy acrylate oligomer into an amber glass vial.
- Add the specified amount of Di-TMPTTA to the vial.
- Place a magnetic stir bar in the vial and stir the mixture at room temperature until a homogeneous blend is achieved.
- In a separate, smaller amber vial, weigh the required amount of the photoinitiator.
- Slowly add the photoinitiator to the oligomer/monomer blend while stirring.
- Continue stirring in the dark until the photoinitiator is completely dissolved.
- Store the formulation in a cool, dark place until use.

## Coating Application and UV Curing

**Materials:**

- Prepared UV-curable formulation
- Substrate (e.g., steel panels, wood, plastic)

- Film applicator (e.g., wire-wound rod, doctor blade)
- UV curing system (e.g., mercury vapor lamp, UV-LED)

Procedure:

- Ensure the substrate is clean, dry, and free of any contaminants.
- Apply the formulated coating to the substrate using a film applicator to achieve a desired wet film thickness (e.g., 25-50 µm).
- Immediately pass the coated substrate under the UV lamp. The UV dose will depend on the lamp intensity and the conveyor speed. A typical starting point is a dose of 500-1000 mJ/cm<sup>2</sup>.
- Allow the cured coating to cool to room temperature before performing any performance tests.

## Performance Testing Protocols

- A set of calibrated drawing pencils of increasing hardness (e.g., 6B to 6H) is used.
- The pencil is held at a 45° angle to the coated surface and pushed forward with uniform pressure.
- The hardness is recorded as the hardest pencil that does not scratch or mar the surface.
- A series of six parallel cuts are made through the coating to the substrate using a sharp blade.
- A second series of six parallel cuts are made at a 90-degree angle to the first set, creating a grid of 25 squares.
- A specified pressure-sensitive tape is applied over the grid and then rapidly pulled off at a 180-degree angle.
- The adhesion is rated on a scale of 0B to 5B based on the amount of coating removed.

- A cotton swab saturated with methyl ethyl ketone (MEK) is rubbed back and forth over the cured coating with a specified pressure.
- A "double rub" consists of one forward and one backward motion.
- The number of double rubs required to expose the substrate is recorded.

## Visualizations

### Chemical Structure of Di-TMPTTA

Caption: Chemical Structure of **Ditrimethylolpropane Tetraacrylate**.

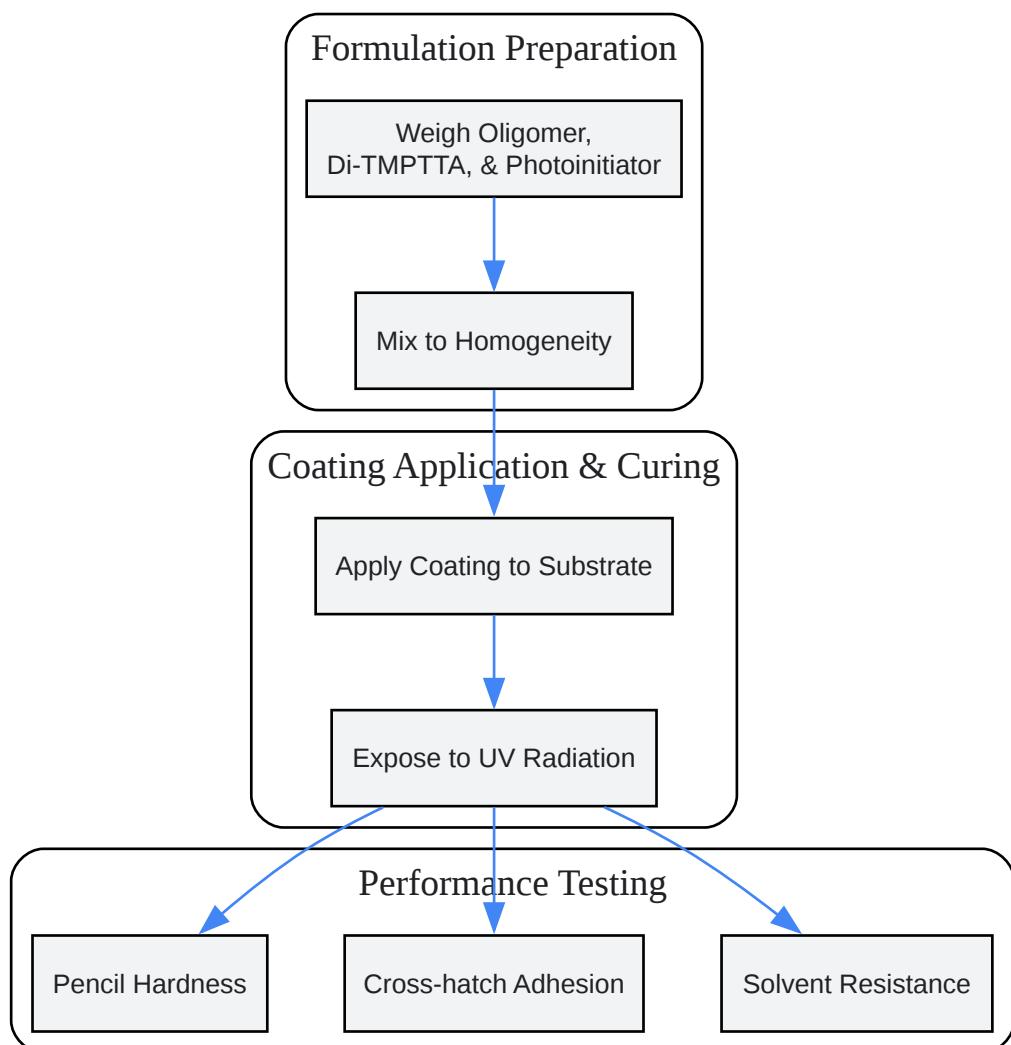
### UV Curing Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Free radical polymerization pathway in UV curing.

### Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for UV curable coating evaluation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [nbinno.com](http://nbinno.com) [nbinno.com]

- 2. specialchem.com [specialchem.com]
- 3. specialchem.com [specialchem.com]
- 4. Di-TMPTA - Di(trimethylolpropane) Tetraacrylate for PCB Inks & Coatings [sinocurechem.com]
- 5. Di-trimethylolpropane Tetraacrylate Supplier | 94108-97-1 | Your Reliable Distributor Riverland Trading [riverlandtrading.com]
- 6. CAS 94108-97-1 Di(trimethylolpropane) tetraacrylate - Alfa Chemistry [surface-coating.alfa-chemistry.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Ditrimethylolpropane Tetraacrylate in UV Curable Coatings]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1581405#using-ditrimethylolpropane-tetraacrylate-in-uv-curable-coatings>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)